

# A Comprehensive Guide to International Standards for CF53 Steel

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## Compound of Interest

Compound Name: CF53

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For researchers, scientists, and drug development professionals requiring precise material specifications, understanding the international equivalents of **CF53** steel is crucial. This guide provides a detailed comparison of **CF53** steel with its counterparts from various global standards, supported by chemical composition and mechanical property data.

**CF53** is a medium-carbon steel known for its good strength and toughness, making it suitable for a range of applications. Its performance is closely mirrored by several international standards, ensuring that professionals across the globe can source equivalent materials with confidence.

## Chemical Composition Comparison

The following table summarizes the chemical composition of **CF53** steel and its international equivalents. The elements listed are critical to the steel's performance, influencing its hardness, strength, and machinability.

Standard	Grade	C (%)	Si (%)	Mn (%)	P (%) (max)	S (%) (max)
DIN	CF53 / 1.1213	0.50 - 0.57	0.15 - 0.35	0.40 - 0.70	0.025	0.035
AISI/SAE	1050	0.47 - 0.55	-	0.60 - 0.90	0.040	0.050
JIS	S50C / S53C	0.47 - 0.53	0.15 - 0.35	0.60 - 0.90	0.030	0.035
GB	50#	0.47 - 0.55	0.17 - 0.37	0.50 - 0.80	0.030	0.030
BS	060A52	-	-	-	-	-
AFNOR	XC48TS	-	-	-	-	-
UNI	C50 / C53	0.47 - 0.55	≤ 0.40	0.60 - 0.90	≤ 0.045	≤ 0.045
ISO	C50E4	0.47 - 0.55	≤ 0.40	0.60 - 0.90	≤ 0.030	≤ 0.035

Note: A hyphen (-) indicates that the value was not specified in the available documentation.

## Mechanical Properties Comparison

The mechanical properties of steel are highly dependent on its heat treatment. The table below presents typical mechanical properties for **CF53** and its equivalents in a quenched and tempered condition.

Standard	Grade	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Reduction of Area (%)	Hardness (HB)
DIN	CF53 / 1.1213	640 - 880	400 - 510	12 - 15	25 - 40	198 - 263
AISI/SAE	1050	690	580	10	30	197
JIS	S50C / S53C	≥ 630	≥ 375	≥ 14	≥ 40	179 - 235 (Annealed)
GB	50#	≥ 600	≥ 355	≥ 16	≥ 40	≤ 229 (Annealed)
BS	060A52	-	-	-	-	-
AFNOR	XC48TS	-	-	-	-	-
UNI	C50 / C53	650 - 800	≥ 400	≥ 16	≥ 40	-
ISO	C50E4	610 - 800	290 - 460	13 - 16	-	-

Note: Mechanical properties can vary significantly based on the specific heat treatment, section size, and testing parameters. The values presented are for comparative purposes.

## Experimental Protocols

The determination of the mechanical properties listed above follows standardized experimental procedures to ensure accuracy and reproducibility.

**Tensile Testing:** The tensile strength, yield strength, elongation, and reduction of area are determined through tensile testing. This test involves applying a controlled tensile force to a machined specimen until it fractures. The primary standards governing this procedure are:

- ASTM E8/E8M: Standard Test Methods for Tension Testing of Metallic Materials.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- ISO 6892-1: Metallic materials — Tensile testing — Part 1: Method of test at room temperature.

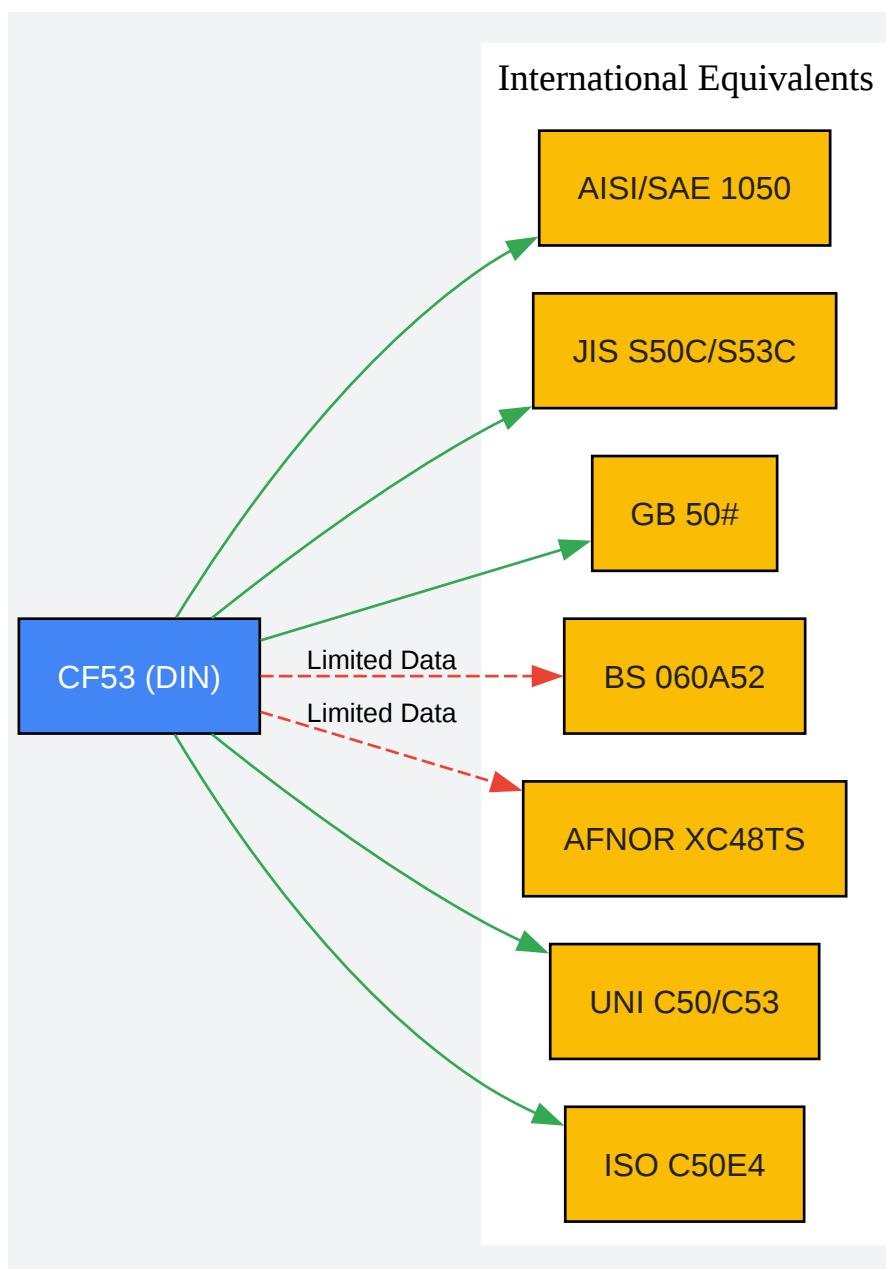
The test is conducted on a universal testing machine where the specimen is pulled at a constant rate. An extensometer is used to measure the elongation of the specimen under load, from which a stress-strain curve is generated. Yield strength is typically determined at 0.2% offset.

**Hardness Testing:** Hardness testing measures the material's resistance to localized plastic deformation. The most common methods for this type of steel are Brinell and Rockwell hardness tests.

- Brinell Hardness Test:
  - ASTM E10: Standard Test Method for Brinell Hardness of Metallic Materials.
  - ISO 6506-1: Metallic materials — Brinell hardness test — Part 1: Test method. This test involves indenting the material with a hardened steel or tungsten carbide ball of a specific diameter under a specific load. The diameter of the resulting indentation is measured to calculate the Brinell Hardness Number (HB).
- Rockwell Hardness Test:
  - ASTM E18: Standard Test Methods for Rockwell Hardness of Metallic Materials.
  - ISO 6508-1: Metallic materials — Rockwell hardness test — Part 1: Test method. This method measures the depth of penetration of an indenter under a large load compared to the penetration made by a preload. Different scales (e.g., HRC, HRB) are used depending on the indenter and the load.

## Visualization of Standard Equivalency

The following diagram illustrates the cross-referencing of international standards for **CF53** steel.



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Caption: Cross-reference of **CF53** to international standards.

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- To cite this document: BenchChem. [A Comprehensive Guide to International Standards for CF53 Steel]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15570918#cross-referencing-international-standards-for-cf53-steel>]

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